

# Lycopsamine N-oxide-d3 CAS number and molecular weight

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## Compound of Interest

Compound Name: Lycopsamine N-oxide-d3

Cat. No.: B12425709

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## Technical Guide: Lycopsamine N-oxide-d3

This technical guide provides an in-depth overview of **Lycopsamine N-oxide-d3**, a deuterated form of the naturally occurring pyrrolizidine alkaloid, Lycopsamine N-oxide. This document is intended for researchers, scientists, and professionals in drug development who are utilizing stable isotope-labeled compounds for quantitative analysis.

## Core Compound Data

**Lycopsamine N-oxide-d3** is the deuterium-labeled version of Lycopsamine N-oxide. While a specific CAS number for the deuterated form is not readily available, it is often referenced by the CAS number of the parent compound.

Property	Lycopsamine N-oxide-d3	Lycopsamine N-oxide (non-deuterated)
CAS Number	Not specified; parent CAS is 95462-15-0[1][2][3][4][5]	95462-15-0[1][2][3][4][5]
Molecular Formula	C <sub>15</sub> H <sub>22</sub> D <sub>3</sub> NO <sub>6</sub> [6]	C <sub>15</sub> H <sub>25</sub> NO <sub>6</sub> [1][2][7][8]
Molecular Weight	318.38 g/mol [6][9]	315.36 g/mol [1][2][4][7][8]

## Application in Research and Drug Development

**Lycopsamine N-oxide-d3** serves as a crucial tool in analytical chemistry and drug metabolism studies. As a stable isotope-labeled internal standard, it is primarily used for the accurate quantification of Lycopsamine N-oxide in various biological and environmental samples. The incorporation of deuterium atoms results in a mass shift that allows for its clear differentiation from the endogenous, non-deuterated analyte in mass spectrometry-based assays, without significantly altering its chemical properties.

Pyrrolizidine alkaloids, such as Lycopsamine N-oxide, are of significant interest due to their potential toxicity and carcinogenicity. They are secondary metabolites found in numerous plant species and can contaminate food sources like honey, milk, and herbal supplements. Accurate quantification of these alkaloids is therefore essential for food safety and toxicological assessments. Research has indicated that intermedine and lycopsamine, along with their N-oxides, can inhibit hepatocyte proliferation and induce apoptosis, highlighting their hepatotoxicity.[\[2\]](#)

## Experimental Protocols

While specific, detailed experimental protocols for **Lycopsamine N-oxide-d3** are proprietary to the research institution or laboratory conducting the analysis, a general workflow for its use as an internal standard in a quantitative LC-MS/MS analysis is outlined below.

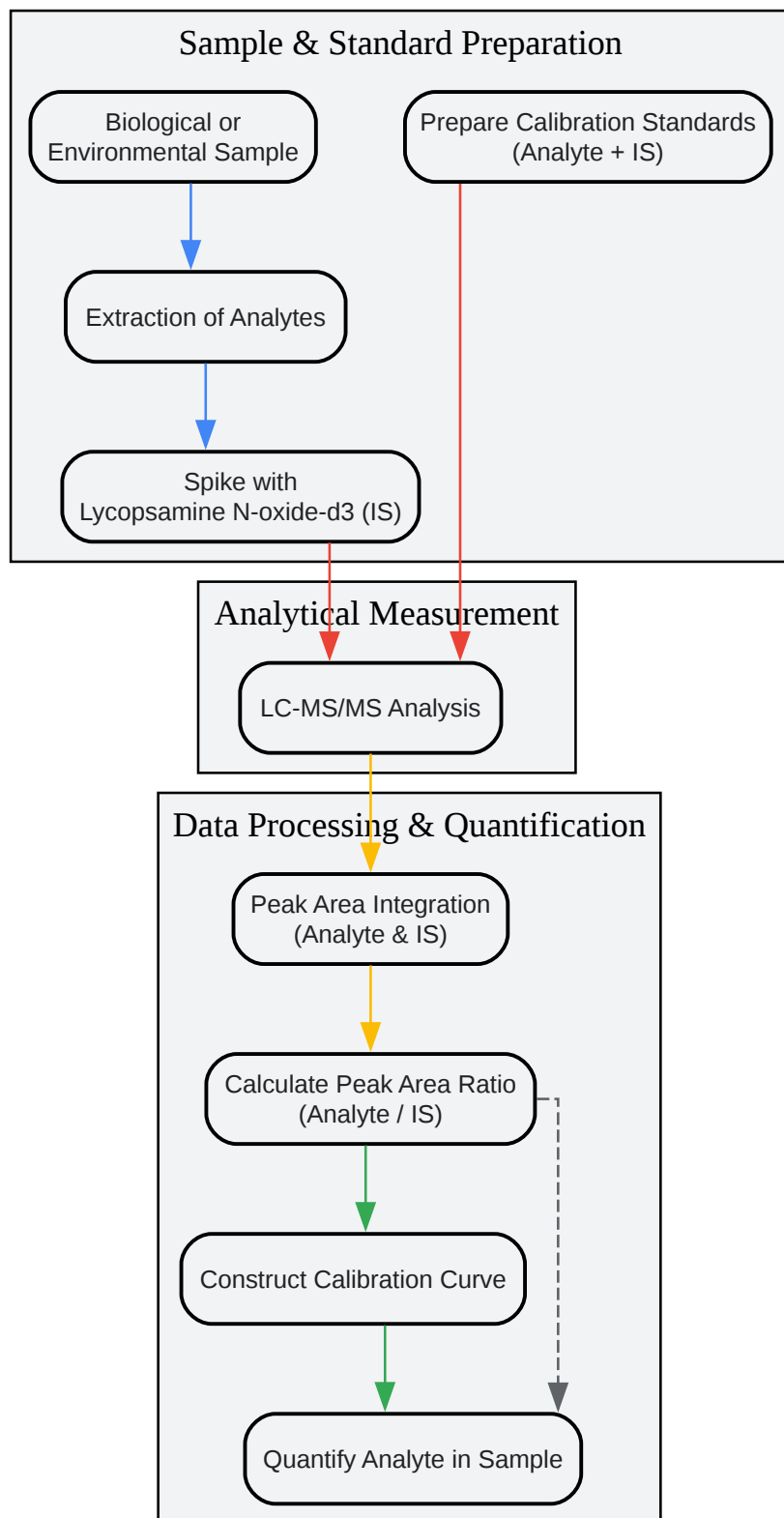
### General Protocol for Quantification of Lycopsamine N-oxide using Lycopsamine N-oxide-d3 as an Internal Standard

- Sample Preparation:
  - Homogenize the sample matrix (e.g., honey, plasma, tissue).
  - Perform a liquid-liquid or solid-phase extraction to isolate the alkaloids. Methanolic extraction followed by partitioning into an acidic aqueous solution and subsequent purification using strong cation exchange solid-phase extraction is a common approach.[\[10\]](#)
  - Spike a known concentration of **Lycopsamine N-oxide-d3** into the extracted sample prior to final volume reduction.

- Calibration Curve Preparation:
  - Prepare a series of calibration standards by spiking known concentrations of non-deuterated Lycopsamine N-oxide into a blank matrix.
  - Add a constant, known concentration of **Lycopsamine N-oxide-d3** to each calibration standard.
- LC-MS/MS Analysis:
  - Inject the prepared samples and calibration standards onto a reverse-phase HPLC column (e.g., C18).
  - Employ a gradient elution with a mobile phase consisting of an aqueous component (e.g., water with 0.1% formic acid) and an organic component (e.g., acetonitrile or methanol).
  - Utilize a mass spectrometer with an electrospray ionization (ESI) source operating in positive ion mode.
  - Monitor for the specific precursor-to-product ion transitions for both Lycopsamine N-oxide and **Lycopsamine N-oxide-d3** in Multiple Reaction Monitoring (MRM) mode.
- Data Analysis:
  - Integrate the peak areas for both the analyte (Lycopsamine N-oxide) and the internal standard (**Lycopsamine N-oxide-d3**).
  - Calculate the ratio of the analyte peak area to the internal standard peak area.
  - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
  - Determine the concentration of Lycopsamine N-oxide in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Visualized Workflow

The following diagram illustrates the general workflow for utilizing **Lycopsamine N-oxide-d3** as an internal standard in a quantitative analysis.



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Caption: Workflow for quantitative analysis using an internal standard.

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